

# Buprofezin: A Technical Guide to its Environmental Fate and Ecotoxicity

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## Compound of Interest

Compound Name: Buprofezin (Standard)

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This in-depth technical guide provides a comprehensive overview of the environmental fate and ecotoxicological profile of the insect growth regulator, buprofezin. The information is compiled from a range of scientific studies and regulatory documents, with a focus on quantitative data, experimental methodologies, and the elucidation of key environmental processes.

## Environmental Fate of Buprofezin

The environmental persistence and mobility of buprofezin are governed by a combination of biotic and abiotic degradation processes. The following tables summarize the key quantitative data related to its environmental fate.

### Table 1: Summary of Buprofezin Environmental Fate Data

Parameter	Value	Conditions	Reference
Hydrolysis Half-Life (DT <sub>50</sub> )	Stable at pH 7 and 9	Sterile water	<a href="#">[1]</a>
51 - 57.6 days	pH 5, 25°C		
91.2 - 100.3 days	pH 4		
Aqueous Photolysis Half-Life (DT <sub>50</sub> )	38 days	pH 9 solution	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
15 days	Under sunlight conditions		
Soil Aerobic Metabolism Half-Life (DT <sub>50</sub> )	27 - 84.1 days	Sandy loam and sandy clay loam soils	
26 - 220 days	Dependent on soil microbial activity		<a href="#">[5]</a>
50 - 70 days	Aerobic field conditions		
Soil Anaerobic Metabolism Half-Life (DT <sub>50</sub> )	54 days	Flooded soils	
36 - 104 days	Flooded field conditions		<a href="#">[2]</a>
Soil Mobility (Koc)	2100 - 4800 L/kg	Batch equilibrium studies	
Estimated at 3500 L/kg	Structure estimation method		
Henry's Law Constant	6.71 x 10 <sup>-7</sup> atm·m <sup>3</sup> /mol	25°C	<a href="#">[6]</a>

## Degradation Pathways

Buprofezin degrades in the environment through hydrolysis, photolysis, and microbial action, leading to the formation of several metabolites.

**Hydrolysis:** Under acidic conditions (pH 5), buprofezin undergoes hydrolysis. The proposed pathway involves the opening of the thiadiazinane ring to form a thiobiuret derivative (BF25), followed by cleavage to produce isopropylphenylurea (BF12). An alternative route involves the replacement of sulfur with oxygen to form a biuret (BF11), which then also cleaves to isopropylphenylurea.[1][4]

**Photodegradation:** In the presence of sunlight, buprofezin degrades in water and on soil surfaces. Photodegradation in methanolic solution has been shown to yield several products, including N-tert-butyl-N'-isopropyl thiourea, N-(N-methyl carbamoyl)-N-isopropyl-N'-tert-butyl thiourea, N-phenyl-N'-iso-propyl urea, phenyl urea, isopropyl urea, phenyl isocyanate, and N-methyl aniline.[3]

**Microbial Degradation:** Microorganisms play a significant role in the breakdown of buprofezin in soil and aquatic systems. The bacterium *Rhodococcus qingshengii* YL-1 can utilize buprofezin as a sole source of carbon and nitrogen.[7] The degradation is initiated by the dihydroxylation of the benzene ring, followed by dehydrogenation, aromatic ring cleavage, and breaking of an amide bond. This releases the heterocyclic ring, 2-tert-butylimino-3-isopropyl-1,3,5-thiadiazinan-4-one (2-BI), which is further degraded.[7]



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Microbial degradation pathway of buprofezin by *Rhodococcus qingshengii* YL-1.

## Ecotoxicity of Buprofezin

Buprofezin exhibits varying levels of toxicity to different non-target organisms. The following tables summarize the key ecotoxicity endpoints.

### Table 2: Aquatic Ecotoxicity of Buprofezin

Organism	Endpoint	Value (mg/L)	Exposure Duration	Reference
Fish				
Rainbow trout (Oncorhynchus mykiss)	LC <sub>50</sub>	1.4 - 2.7	96 hours	[8][9]
Carp (Cyprinus carpio)	LC <sub>50</sub>	1.4 - 2.7	96 hours	[8][9]
African Catfish (Clarias gariepinus) embryo	LC <sub>50</sub>	6.725	24 hours	[8][10]
African Catfish (Clarias gariepinus) larvae	LC <sub>50</sub>	5.702	24 hours	[8][9]
Aquatic Invertebrates				
Daphnia magna	EC <sub>50</sub> (immobility)	0.44	48 hours	[9][11][12]
Algae				
Green alga (Pseudokirchneriella subcapitata)	No effect on growth rate or biomass	2.94 (nominal)	-	
Aquatic Plants				
Duckweed (Lemna gibba)	No observed effect	4.4 kg buprofezin/ha equivalent	14 days	

**Table 3: Terrestrial Ecotoxicity of Buprofezin**

Organism	Endpoint	Value	Exposure Route	Reference
Honey Bees (Apis mellifera)	LD <sub>50</sub>	>200 µ g/bee	Contact	[6][13]
LD <sub>50</sub>	163.54 µ g/bee	Oral	[6]	
Earthworms (Aporrectodea caliginosa)	LC <sub>50</sub>	421.41 mg/kg soil	-	[14]
Birds (Bobwhite quail)	LD <sub>50</sub>	>2000 mg/kg	Oral	
Beneficial Insects				
Oriental ladybird	Significant mortality and reduced viable egg production	>12.5 g/100 L	-	
Steel-blue ladybird	Harmless	12.5 g/100 L	-	
Parasitic wasps	No significant harmful effects	up to 1.8 kg/ha	-	

## Experimental Protocols

The environmental fate and ecotoxicity studies for buprofezin have largely been conducted following standardized international guidelines, primarily those established by the Organisation for Economic Co-operation and Development (OECD).

## Environmental Fate Studies

- Hydrolysis (OECD Guideline 111): The hydrolytic stability of buprofezin is determined in sterile aqueous buffer solutions at pH 4, 7, and 9.[15][16] The test substance is incubated in

the dark at a constant temperature.[15] Samples are taken at various intervals to determine the concentration of the parent compound and any degradation products.[15]

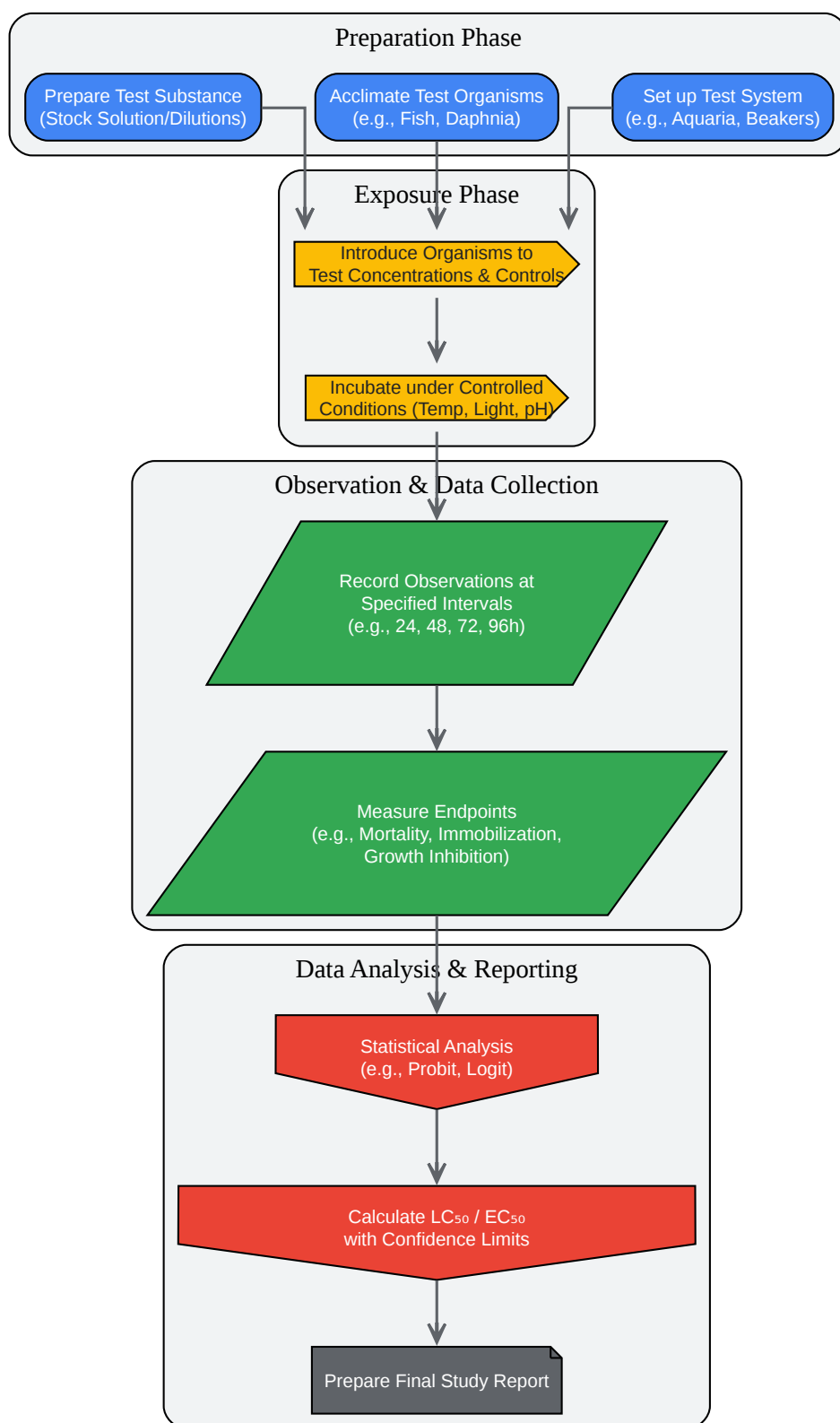
- **Phototransformation in Water (OECD Guideline 316):** This study assesses the degradation of buprofezin in water due to sunlight. A light source that simulates natural sunlight is used. [9] The test is conducted in sterile, buffered aqueous solutions at a constant temperature.[9] Dark controls are run concurrently to differentiate between photochemical and other degradation processes.[9]
- **Aerobic and Anaerobic Transformation in Soil (OECD Guideline 307):** The rate and route of buprofezin degradation in soil are investigated under both aerobic and anaerobic conditions. The test substance, typically  $^{14}\text{C}$ -labeled, is applied to soil samples which are then incubated in the dark at a controlled temperature and moisture level. Volatiles and  $\text{CO}_2$  are trapped to determine mineralization rates.
- **Aerobic and Anaerobic Transformation in Aquatic Sediment Systems (OECD Guideline 308):** This guideline is used to assess the degradation and partitioning of buprofezin in a system containing both water and sediment phases.[13][17][18] The test is conducted in the dark at a constant temperature, with separate systems for aerobic and anaerobic conditions.[13][17][18]

## Ecotoxicity Studies

- **Fish, Acute Toxicity Test (OECD Guideline 203):** Fish are exposed to a range of concentrations of buprofezin for a 96-hour period.[8][19][20] Mortalities are recorded at 24, 48, 72, and 96 hours to determine the  $\text{LC}_{50}$  value.[8][19]
- **Daphnia sp., Acute Immobilisation Test (OECD Guideline 202):** Young daphnids are exposed to various concentrations of buprofezin for 48 hours.[1][21][22] The number of immobilized daphnids is recorded at 24 and 48 hours to calculate the  $\text{EC}_{50}$ . [21][22]
- **Alga, Growth Inhibition Test (OECD Guideline 201):** The effect of buprofezin on the growth of a selected algal species is determined over a 72-hour period. The test endpoints are inhibition of growth and yield.
- **Earthworm, Acute Toxicity Test (OECD Guideline 207):** Adult earthworms are exposed to buprofezin mixed into an artificial soil substrate.[14][23][24] Mortality and sublethal effects,

such as changes in body weight, are assessed over a 14-day period to determine the LC<sub>50</sub>.  
[14][23]

- Honeybees, Acute Contact and Oral Toxicity Test (OECD Guidelines 214 and 213): For contact toxicity, a measured dose of buprofezin is applied directly to the thorax of the bees. [25][26][27] For oral toxicity, bees are fed a sugar solution containing the test substance.[26] Mortality is observed over a period of up to 96 hours to determine the LD<sub>50</sub>. [28]



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Generalized experimental workflow for a standard OECD ecotoxicity test.



## Conclusion

Buprofezin is characterized by moderate persistence in soil and water, with degradation occurring through a combination of biotic and abiotic processes. It is classified as having low to slight mobility in soil, indicating a low potential for leaching into groundwater. Ecotoxicologically, buprofezin demonstrates a range of effects on non-target organisms. It is particularly toxic to some aquatic invertebrates like *Daphnia magna* and certain fish species at the larval and embryonic stages. In contrast, it exhibits low toxicity to honey bees and mammals. The data presented in this guide, derived from studies conducted under standardized protocols, provides a robust basis for environmental risk assessment and the development of strategies to mitigate potential adverse effects.

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